

chemical and physical properties of 4-Aminobutylphosphonic acid

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Compound of Interest

Compound Name: 4-Aminobutylphosphonic acid

Cat. No.: B151663

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An In-depth Technical Guide to 4-Aminobutylphosphonic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Aminobutylphosphonic acid, a structural analog of the neurotransmitter γ -aminobutyric acid (GABA), is a valuable tool in neuroscience research. It acts as a selective ligand for the GABA-B receptor, playing a crucial role in the modulation of synaptic transmission and neuronal excitability. This technical guide provides a comprehensive overview of the chemical and physical properties of **4-aminobutylphosphonic acid**, detailed experimental protocols for its study, and an exploration of its primary signaling pathway. The information presented herein is intended to support researchers, scientists, and drug development professionals in their investigation and application of this important compound.

Chemical and Physical Properties

4-Aminobutylphosphonic acid is a white, powdered solid at room temperature. Its fundamental chemical and physical properties are summarized in the tables below.

General and Structural Information

Property	Value	Reference
CAS Number	35622-27-6	[1]
Molecular Formula	C ₄ H ₁₂ NO ₃ P	[1]
Molecular Weight	153.12 g/mol	[1]
IUPAC Name	(4-aminobutyl)phosphonic acid	[2]
Synonyms	4-ABPA, P-(4-aminobutyl)-phosphonic acid	[1][2]
SMILES	C(CCP(=O)(O)O)CN	[2]
InChI	InChI=1S/C4H12NO3P/c5-3-1-2-4-9(6,7)8/h1-5H2,(H2,6,7,8)	[2]
InChIKey	IDPXFPGZRRMMKZ-UHFFFAOYSA-N	[2]

Physical and Chemical Properties

Property	Value	Reference
Physical Form	Powder	[1]
Color	White	[1]
Melting Point	Not available	
Boiling Point	Not available	[3]
Solubility in Water	100 mg/mL (653.08 mM)	[4]
pKa Values	Data not available	

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **4-aminobutylphosphonic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{13}C NMR: Studies have indicated that **4-aminobutylphosphonic acid** exists as two stable conformers in solution, which can be detected by ^{13}C NMR spectroscopy.[5] However, specific chemical shift and coupling constant data are not readily available in the searched literature.
- ^1H NMR: Detailed ^1H NMR data with peak assignments for **4-aminobutylphosphonic acid** is not available in the provided search results.

Infrared (IR) Spectroscopy

- Characteristic IR absorption peaks for phosphonic acids include P=O stretching, P-O-H stretching, and O-H stretching. Specific peak assignments for **4-aminobutylphosphonic acid** are not detailed in the available literature.

Mass Spectrometry (MS)

- MS/MS Data: Mass spectrometry data from PubChem indicates the following precursor ions and major fragments:
 - Precursor $[\text{M}+\text{H}]^+$: m/z 154.0628, with a major fragment at m/z 137.[2]
 - Precursor $[\text{M}-\text{H}]^-$: m/z 152.0482, with major fragments at m/z 78.9, 133.9, and 134.9.[2]
- A detailed fragmentation analysis is not available in the provided search results.

Experimental Protocols

Synthesis of 4-Aminobutylphosphonic Acid

A detailed, specific experimental protocol for the synthesis of **4-aminobutylphosphonic acid** is not readily available in the searched literature. However, a common method for the synthesis of aminophosphonic acids is the Michaelis-Arbuzov reaction.[6][7][8] This reaction involves the reaction of a trialkyl phosphite with an alkyl halide. For the synthesis of **4-aminobutylphosphonic acid**, a possible route could involve a starting material like N-(4-bromobutyl)phthalimide, which would first react with a trialkyl phosphite. The resulting phosphonate ester would then be deprotected (hydrolysis of the ester and removal of the phthalimide group) to yield the final product.

Purification of 4-Aminobutylphosphonic Acid

A specific recrystallization protocol for **4-aminobutylphosphonic acid** is not available. General methods for the purification of phosphonic acids often involve recrystallization from water/alcohol mixtures.[9] One common technique is to dissolve the crude product in a minimal amount of hot water and then add a miscible organic solvent like ethanol or isopropanol to induce crystallization upon cooling.[9] The hygroscopic and sometimes sticky nature of phosphonic acids can make crystallization challenging.[9]

GABA-B Receptor Binding Assay

4-Aminobutylphosphonic acid is a known ligand for the GABA-B receptor.[1] A radioligand binding assay can be used to determine its affinity for the receptor.

Objective: To determine the binding affinity of **4-aminobutylphosphonic acid** to the GABA-B receptor through competitive displacement of a radiolabeled antagonist, [³H]-CGP54626.

Materials:

- CHO-GABA-B membranes (Chinese Hamster Ovary cells stably expressing the human GABA-B receptor)
- [³H]-CGP54626 (radioligand)
- **4-Aminobutylphosphonic acid** (competitor compound)
- Assay Buffer: 50 mM Tris HCl, 2 mM CaCl₂, pH 7.4
- Wash Buffer: Ice-cold assay buffer
- GF/B filters
- Scintillation fluid
- Liquid scintillation counter
- Brandel cell harvester

Procedure:[2]

- Membrane Preparation: Thaw the CHO-GABA-B membranes on ice.
- Assay Setup: In a 96-well plate, add the following to each well for a total volume of 500 μ L:
 - CHO-GABA-B membrane protein (10 μ g/well)
 - ~0.5 nM [3 H]-CGP54626
 - Varying concentrations of **4-aminobutylphosphonic acid** (or other competitor compounds).
 - For determining non-specific binding, use 10 mM GABA.
- Incubation: Incubate the plate for 30 minutes at room temperature.
- Termination: Terminate the assay by vacuum filtration through GF/B filters using a Brandel cell harvester.
- Washing: Wash the filters four times with 1 mL of ice-cold wash buffer.
- Scintillation Counting: Place the filters in scintillation vials, add scintillation fluid, and count the bound radioactivity using a liquid scintillation spectrometer.
- Data Analysis: Analyze the data using a suitable software to determine the IC₅₀ value of **4-aminobutylphosphonic acid**, which can then be used to calculate its binding affinity (K_i).

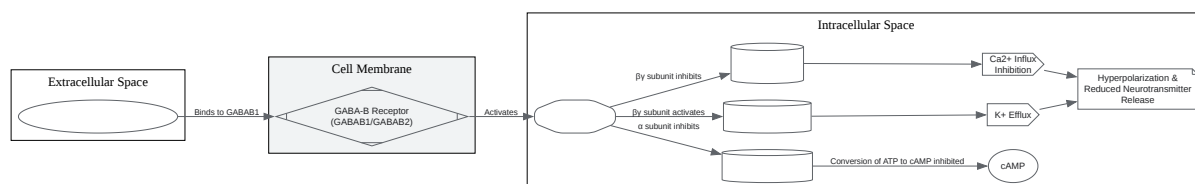
Biological Activity and Signaling Pathway

4-Aminobutylphosphonic acid is a ligand for the GABA-B receptor.[1] GABA-B receptors are metabotropic G-protein coupled receptors (GPCRs) that play a crucial role in mediating slow and prolonged inhibitory neurotransmission in the central nervous system.[5]

GABA-B Receptor Signaling Pathway

The activation of the GABA-B receptor by an agonist like **4-aminobutylphosphonic acid** initiates a downstream signaling cascade. The receptor is a heterodimer composed of GABA-

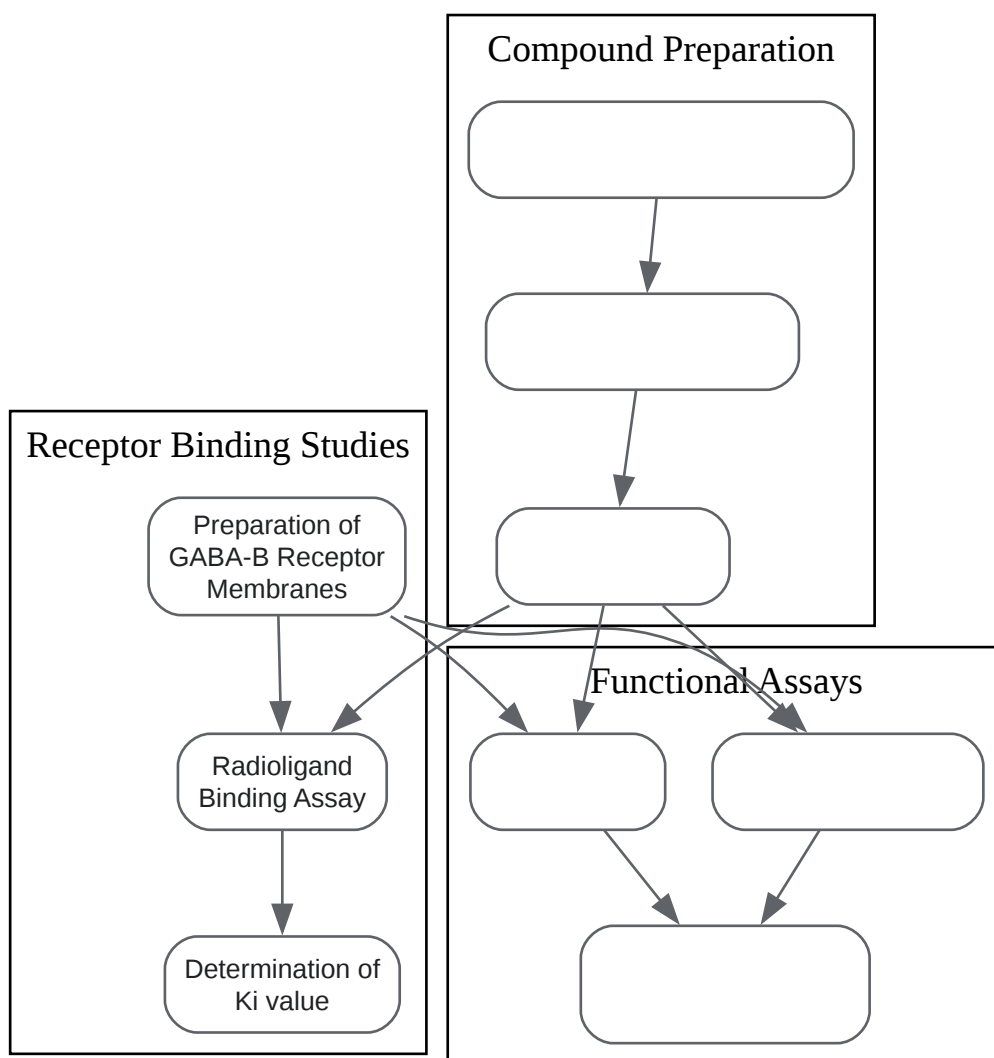
B1 and GABA-B2 subunits.[5]



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GABA-B Receptor Signaling Cascade

Workflow for Investigating GABA-B Receptor Activation:



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Experimental Workflow

Safety Information

4-Aminobutylphosphonic acid should be handled with appropriate safety precautions in a laboratory setting.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

This safety information is based on available data and may not be exhaustive. Always consult the latest Safety Data Sheet (SDS) before handling this compound.

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References

- 1. 4-Aminobutylphosphonic acid $\geq 99\%$ | 35622-27-6 [sigmaaldrich.com]

- 2. Characterization of [3H]-CGP54626A binding to heterodimeric GABAB receptors stably expressed in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. researchgate.net [researchgate.net]
- 5. creative-diagnostics.com [creative-diagnostics.com]
- 6. Michaelis–Arbuzov reaction - Wikipedia [en.wikipedia.org]
- 7. Improvements, Variations and Biomedical Applications of the Michaelis–Arbuzov Reaction [mdpi.com]
- 8. Michaelis-Arbuzov Reaction | Chem-Station Int. Ed. [en.chem-station.com]
- 9. researchgate.net [researchgate.net]
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